

Aszonalenin: A Comprehensive Structural Elucidation

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Compound of Interest

Compound Name: Aszonalenin

Cat. No.: B1229209

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the chemical structure of **Aszonalenin**, a mycotoxin with notable biological activity. The information presented herein is curated for professionals in the fields of chemical research, pharmacology, and drug development.

Introduction to Aszonalenin

Aszonalenin is a complex alkaloid metabolite produced by fungal species of the genera *Aspergillus* and *Neosartorya*, such as *Aspergillus zonatus* and *Neosartorya tatenoi*.^{[1][2][3]} Classified as a hexahydropyrrolo[2,3-b]indole derivative, it is recognized for its neurotoxic properties.^{[1][2]} The intricate pentacyclic structure of **Aszonalenin** has made it a subject of interest in synthetic chemistry and pharmacology.

Chemical and Physical Properties

A summary of the key chemical identifiers and properties for **Aszonalenin** is provided in the table below. This data is essential for the accurate identification and characterization of the compound in a laboratory setting.

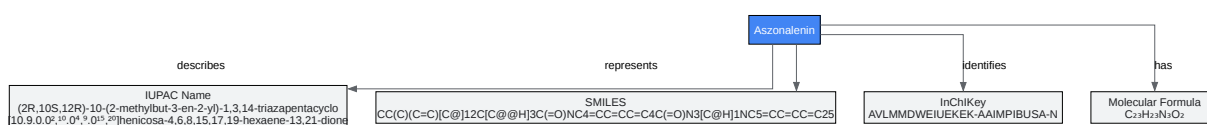
Identifier	Value
CAS Number	81797-27-5
Molecular Formula	C ₂₃ H ₂₃ N ₃ O ₂
Molar Mass	373.456 g/mol
IUPAC Name	(2R,10S,12R)-10-(2-methylbut-3-en-2-yl)-1,3,14-triazapentacyclo[10.9.0.0 ^{2,10} .0 ^{4,9} .0 ^{15,20}]henicosa-4,6,8,15,17,19-hexaene-13,21-dione
SMILES	<chem>CC(C)(C=C)[C@]12C[C@@H]3C(=O)NC4=CC=CC=C4C(=O)N3[C@H]1NC5=CC=CC=C25</chem>
InChI Key	AVLMMDWEIUEKEK-AAIMPIBUSA-N
Synonyms	NSC 374337
Solubility	Soluble in DMF, DMSO, Ethanol, and Methanol.

Structural Details

The chemical structure of **Aszonalenin** is characterized by a complex, fused pentacyclic ring system. The IUPAC name, (2R,10S,12R)-10-(2-methylbut-3-en-2-yl)-1,3,14-triazapentacyclo[10.9.0.0^{2,10}.0^{4,9}.0^{15,20}]henicosa-4,6,8,15,17,19-hexaene-13,21-dione, precisely describes the stereochemistry and connectivity of the atoms within the molecule.

The Simplified Molecular-Input Line-Entry System (SMILES) string, CC(C)(C=C)[C@]12C[C@@H]3C(=O)NC4=CC=CC=C4C(=O)N3[C@H]1NC5=CC=CC=C25, provides a machine-readable representation of the structure, encoding its two-dimensional graph, including stereochemical information. This notation is particularly useful for computational chemistry applications and database searches.

A visual representation of the logical relationship between the different notations for **Aszonalenin**'s structure is provided below.



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Structural Notations for **Aszonalenin**

Experimental Protocols and Signaling Pathways

Detailed experimental protocols for the synthesis or isolation of **Aszonalenin**, as well as comprehensive studies on its signaling pathways, are subjects of ongoing research. The total synthesis of (+)-**Aszonalenin** has been reported, providing a basis for further investigation into its biological activities and potential therapeutic applications. For specific experimental methodologies, researchers are encouraged to consult primary literature, such as the work by Ruchti and Carreira (2014) on the iridium-catalyzed reverse prenylation for the total synthesis of (+)-**Aszonalenin**. A deeper dive into the biosynthetic pathways has identified a putative non-ribosomal peptide synthetase (AnaPS) and a prenyltransferase (AnaPT) in *Neosartorya fischeri* as key enzymes in the formation of the **Aszonalenin** scaffold.

Further research is required to fully elucidate the signaling pathways modulated by **Aszonalenin** and to establish standardized experimental protocols for its study. As more data becomes available, this guide will be updated to include this information.

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References

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